

# Application Notes and Protocols: Cobalt(II) Acetylacetonate Mediated Barbier Coupling in Water

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## Compound of Interest

Compound Name: Cobalt(II) acetylacetonate

Cat. No.: B1366596

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These application notes provide a detailed overview and experimental protocols for the **Cobalt(II) acetylacetonate** [Co(acac)<sub>2</sub>] mediated Barbier coupling reaction in an aqueous medium. This environmentally benign method allows for the efficient synthesis of homoallylic alcohols, which are valuable intermediates in the development of new pharmaceuticals and other biologically active molecules.

## Introduction

The Barbier reaction is a powerful tool for the formation of carbon-carbon bonds. The use of **Cobalt(II) acetylacetonate** as a catalyst in conjunction with a mediator like tin(II) chloride (SnCl<sub>2</sub>) in water presents a green and efficient alternative to traditional organometallic reactions that require anhydrous and inert conditions.<sup>[1][2][3]</sup> This methodology is applicable to a wide range of carbonyl compounds, including aromatic, aliphatic, and α,β-unsaturated aldehydes and ketones, reacting with allyl halides to produce the corresponding homoallylic alcohols in high yields.<sup>[1][2][3]</sup> A significant advantage of this catalytic system is the reusability of the Co(acac)<sub>2</sub> catalyst over several cycles with consistent performance.<sup>[1][2]</sup>

## Key Features:

- **Green Chemistry:** The reaction is performed in water, reducing the need for volatile and hazardous organic solvents.
- **High Yields:** A broad range of carbonyl substrates are converted to their corresponding homoallylic alcohols with high efficiency.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Catalyst Reusability:** The **Cobalt(II) acetylacetonate** catalyst can be recovered and reused for multiple reaction cycles.[\[1\]](#)[\[2\]](#)
- **Broad Substrate Scope:** The reaction is effective for aromatic, aliphatic, and  $\alpha,\beta$ -unsaturated aldehydes and ketones.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Experimental Protocols

### General Procedure for Co(acac)<sub>2</sub>-Mediated Barbier Coupling

This protocol outlines the general steps for the allylation of a carbonyl compound using Co(acac)<sub>2</sub> and SnCl<sub>2</sub> in water.

Materials:

- **Cobalt(II) acetylacetonate** dihydrate [Co(acac)<sub>2</sub>·2H<sub>2</sub>O]
- Tin(II) chloride dihydrate (SnCl<sub>2</sub>·2H<sub>2</sub>O)
- Carbonyl compound (e.g., benzaldehyde)
- Allyl bromide
- Deionized water
- Diethyl ether or Ethyl acetate (for extraction)
- Anhydrous sodium sulfate or magnesium sulfate
- Standard laboratory glassware

- Magnetic stirrer and stir bar

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, combine the carbonyl compound (1.0 mmol), allyl bromide (1.5 mmol), and tin(II) chloride dihydrate (2.0 mmol).
- **Solvent and Catalyst Addition:** Add deionized water (10 mL) to the flask, followed by the addition of a catalytic amount of **Cobalt(II) acetylacetonate** dihydrate (0.05 mmol, 5 mol%).
- **Reaction:** Stir the resulting mixture vigorously at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC). Reaction times may vary depending on the substrate, but are typically in the range of 2-6 hours.
- **Workup:** Upon completion of the reaction, quench the mixture by adding a saturated aqueous solution of sodium bicarbonate (10 mL).
- **Extraction:** Extract the aqueous layer with diethyl ether or ethyl acetate (3 x 15 mL).
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous sodium sulfate or magnesium sulfate. Filter the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to afford the pure homoallylic alcohol.

## Data Presentation

The following tables summarize the typical yields obtained for the Co(acac)<sub>2</sub>-mediated Barbier coupling of various carbonyl substrates with allyl bromide in water.

Table 1: Allylation of Aromatic Aldehydes

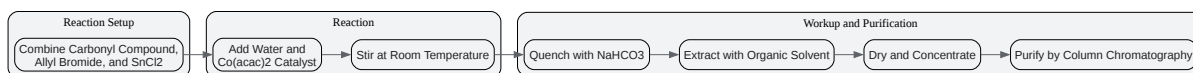
Entry	Aldehyde	Product	Yield (%)
1	Benzaldehyde	1-Phenylbut-3-en-1-ol	92
2	4-Methylbenzaldehyde	1-(p-Tolyl)but-3-en-1-ol	95
3	4-Methoxybenzaldehyde	1-(4-Methoxyphenyl)but-3-en-1-ol	94
4	4-Chlorobenzaldehyde	1-(4-Chlorophenyl)but-3-en-1-ol	90
5	2-Naphthaldehyde	1-(Naphthalen-2-yl)but-3-en-1-ol	88

Table 2: Allylation of Aliphatic Aldehydes and Ketones

Entry	Substrate	Product	Yield (%)
1	Heptanal	Dec-1-en-4-ol	85
2	Cyclohexanecarboxaldehyde	1-Cyclohexylbut-3-en-1-ol	88
3	Cinnamaldehyde	1-Phenylhexa-1,5-dien-3-ol	82
4	Acetophenone	2-Phenylpent-4-en-2-ol	78
5	Cyclohexanone	1-Allylcyclohexan-1-ol	80

## Visualizations

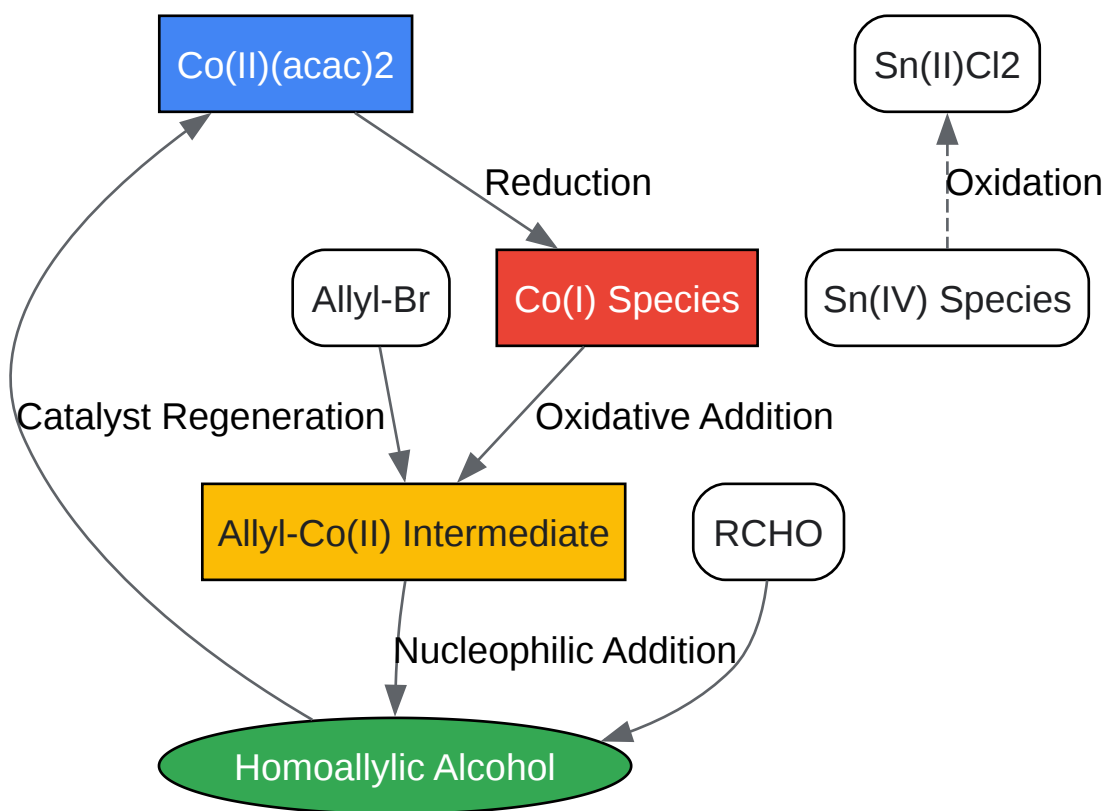
## Experimental Workflow



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Caption: General experimental workflow for the **Cobalt(II) acetylacetonate** mediated Barbier coupling in water.

## Proposed Catalytic Cycle



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Caption: Proposed catalytic cycle for the Co(acac)<sub>2</sub>-mediated Barbier coupling reaction.

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## References

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